

Chemical properties of 4-methyl-5-vinylisobenzofuran-1(3H)-one

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-methyl-5-vinylisobenzofuran-1(3H)-one

Cat. No.: B1400216

[Get Quote](#)

A Technical Guide to the Chemical Properties and Biological Potential of the Isobenzofuran-1(3H)-one Core

Disclaimer: This technical guide addresses the chemical properties, synthesis, and biological activities of the isobenzofuran-1(3H)-one core structure due to the limited availability of specific experimental data for **4-methyl-5-vinylisobenzofuran-1(3H)-one** in the public scientific literature. The information presented herein is based on published research on structurally related isobenzofuranone derivatives and is intended to provide a general overview for researchers, scientists, and drug development professionals.

Introduction to the Isobenzofuran-1(3H)-one Scaffold

The isobenzofuran-1(3H)-one, also known as a phthalide, is a bicyclic aromatic lactone that serves as a core structural motif in a variety of natural products and synthetic compounds of medicinal interest. The inherent chemical features of this scaffold, including its lactone ring and aromatic system, make it a privileged structure in medicinal chemistry, amenable to diverse functionalization.

While specific data for **4-methyl-5-vinylisobenzofuran-1(3H)-one** is scarce, its fundamental properties can be inferred from its chemical structure and available data from suppliers.

Table 1: Basic Chemical Properties of **4-methyl-5-vinylisobenzofuran-1(3H)-one**

| Property | Value | Source |
|-------------------|--|-----------------|
| CAS Number | 1255206-69-9 | CymitQuimica[1] |
| Molecular Formula | C ₁₁ H ₁₀ O ₂ | CymitQuimica[1] |
| Molecular Weight | 174.199 g/mol | CymitQuimica[1] |
| Purity | 97% (with TBC as stabilizer) | CymitQuimica[1] |
| InChI Key | PYFRWRLVRDXGPN-UHFFFAOYSA-N | CymitQuimica[1] |

General Synthetic Strategies for Isobenzofuran-1(3H)-ones

The synthesis of substituted isobenzofuran-1(3H)-ones can be achieved through various synthetic routes. The selection of a particular method often depends on the desired substitution pattern on the aromatic ring and at the C3 position of the lactone.

Method I: Condensation Reactions

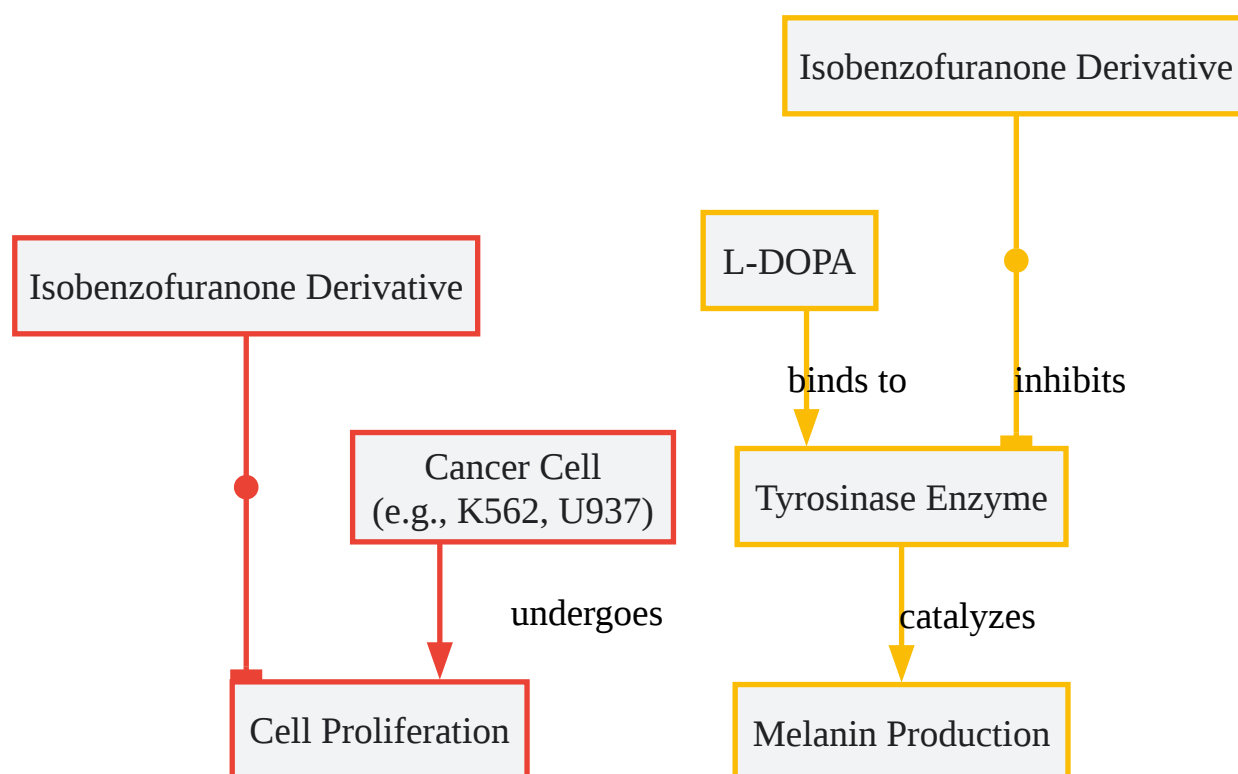
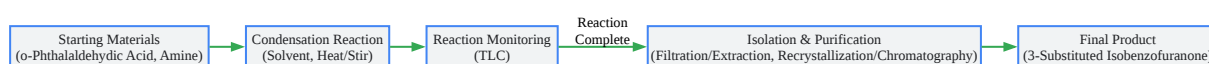
A common approach involves the condensation of ortho-phthalaldehydic acid with various nucleophiles. For instance, the reaction with primary heterocyclic amines can yield 3-substituted N-(3-phthalidyl) amines.

Experimental Protocol: Synthesis of N-(3-phthalidyl) Amines

This protocol is a generalized procedure based on the synthesis of related 3-substituted isobenzofuranones.

- Materials: o-Phthalaldehydic acid, primary heterocyclic amine, appropriate solvent (e.g., ethanol).
- Procedure:
 - Dissolve o-phthalaldehydic acid in the chosen solvent.

- Add the primary heterocyclic amine to the solution.
- The reaction mixture is typically stirred at room temperature or refluxed for a specified period.
- Monitor the reaction progress using thin-layer chromatography (TLC).
- Upon completion, the product can be isolated by filtration or extraction, followed by purification techniques such as recrystallization or column chromatography.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. cymitquimica.com [cymitquimica.com]
- To cite this document: BenchChem. [Chemical properties of 4-methyl-5-vinylisobenzofuran-1(3H)-one]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1400216#chemical-properties-of-4-methyl-5-vinylisobenzofuran-1-3h-one]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com